

Physical and chemical properties of anhydrous tin(II) iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tin(II) iodide

Cat. No.: B089120

[Get Quote](#)

An In-depth Technical Guide to Anhydrous Tin(II) Iodide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anhydrous **tin(II) iodide** (SnI_2), also known as stannous iodide, is a red-orange solid inorganic compound with the chemical formula SnI_2 .^[1] It is a key precursor in the synthesis of various organotin compounds and has gained significant interest in materials science, particularly in the fabrication of lead-free perovskite solar cells and other optoelectronic devices.^{[2][3][4]} This technical guide provides a comprehensive overview of the physical and chemical properties of anhydrous **tin(II) iodide**, including detailed experimental protocols for its synthesis and a summary of its key characteristics.

Physical Properties

Anhydrous **tin(II) iodide** is a red to red-orange crystalline solid.^{[1][5]} It is characterized by its high melting and boiling points. The key physical properties are summarized in the table below.

Property	Value	References
Molar Mass	372.519 g/mol	[1]
Appearance	Red to red-orange solid	[1][2]
Crystal Structure	Monoclinic, space group C2/m	[6]
Density	5.28 g/cm ³	[1]
Melting Point	320 °C (608 °F; 593 K)	[1]
Boiling Point	714 °C (1,317 °F; 987 K)	[1]
Solubility in water	0.98 g/100 g	[1]
Solubility in other solvents	Soluble in benzene, carbon disulfide, chloroform, and solutions of alkali chlorides and iodides.	[7][8]

Chemical Properties

Tin(II) iodide is a reducing agent and its tin atom is in the +2 oxidation state.[9] It is sensitive to moisture and light, and should be stored under an inert atmosphere, such as nitrogen or argon. [7][10]

Reactivity

- Reaction with Iodine: **Tin(II) iodide** reacts with iodine to form tin(IV) iodide (SnI₄).[1]
- Reaction with Strong Bases: It reacts with strong bases to produce the salt of the strong base and tin(II) hydroxide.[11]
- Reaction with Acids: The reaction with non-volatile acids like sulfuric acid yields tin(II) sulfate and hydrogen iodide.[11] Dissolving tin or its oxide in hydriodic acid is a method for its preparation.[9]
- Reaction with Basic Oxides: The reaction of tin(II) oxide with hydrogen iodide produces **tin(II) iodide** and water.[11]

- Complex Formation: In aqueous solutions containing iodide ions, **tin(II) iodide** can form mononuclear tin iodide complexes.^[12]

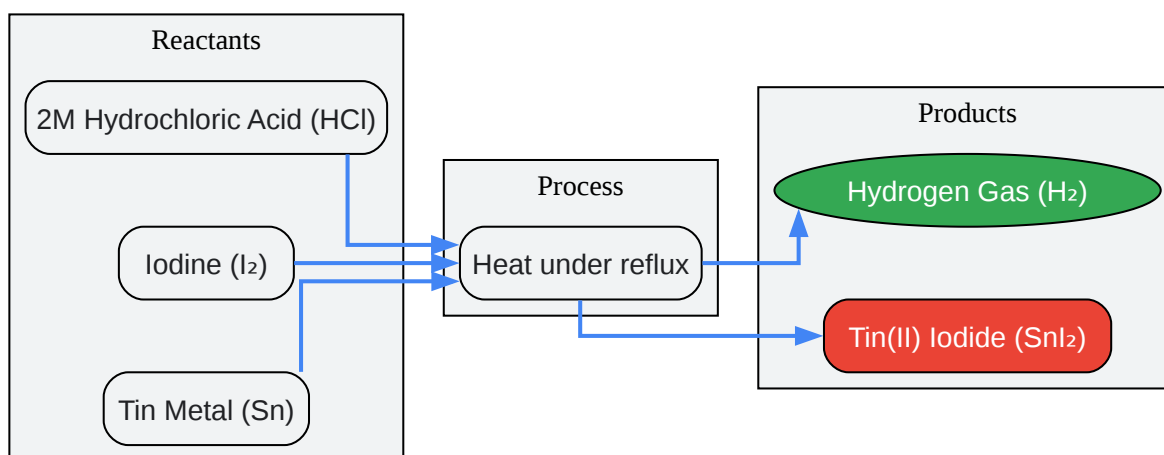
Experimental Protocols

Synthesis of Anhydrous Tin(II) Iodide

Several methods for the synthesis of anhydrous **tin(II) iodide** have been reported. Below are detailed protocols for two common methods.

Method 1: Reaction of Tin Metal with Iodine in Hydrochloric Acid

This method involves the direct reaction of metallic tin with iodine in the presence of hydrochloric acid.^{[1][6][13]}



[Click to download full resolution via product page](#)

*Synthesis of **Tin(II) iodide** via Direct Reaction.*

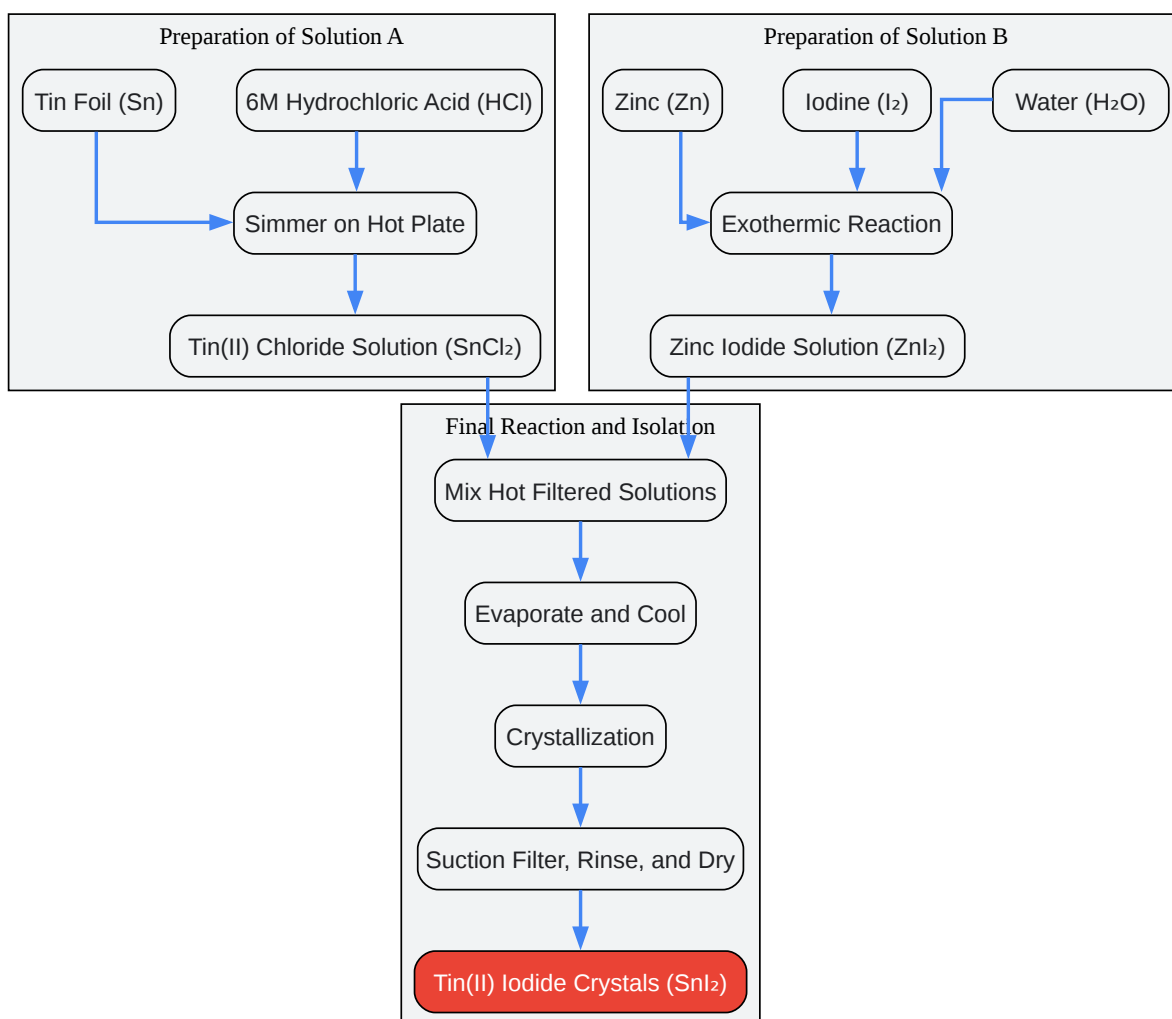
Protocol:

- Place metallic tin (10 g) and iodine (14 g) in a suitable reaction vessel.^[6]
- Add 90 ml of 2 M hydrochloric acid.^[6]

- Heat the mixture under reflux.[\[6\]](#)
- The **tin(II) iodide** will be formed in the solution.
- The product can be isolated by cooling the solution to induce crystallization, followed by filtration, washing, and drying.

Method 2: Metathetical Reaction

This method involves a double decomposition reaction between tin(II) chloride and zinc iodide.
[\[14\]](#)[\[15\]](#)



[Click to download full resolution via product page](#)

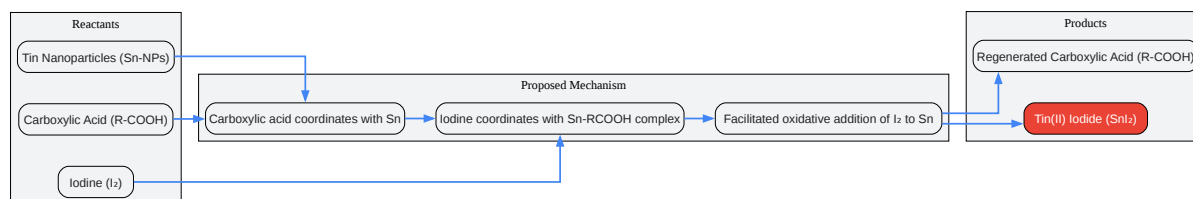
Synthesis of **Tin(II) Iodide** via Metathetical Reaction.

Protocol:

- Preparation of Tin(II) Chloride Solution:
 - Digest 5-7 grams of tin foil in 40 ml of 6M HCl by simmering on a hot plate.[\[14\]](#)
 - Add one to three drops of CuSO₄ solution to catalyze the reaction.[\[14\]](#)
 - Filter the resulting tin(II) chloride solution.[\[14\]](#)
- Preparation of Zinc Iodide Solution:
 - React zinc powder with iodine in an aqueous environment. This reaction is highly exothermic.[\[14\]](#)
 - Filter the resulting zinc iodide solution.[\[14\]](#)
- Reaction and Isolation:
 - Mix the hot, filtered solutions of tin(II) chloride and zinc iodide.[\[14\]](#)
 - Evaporate some of the solvent and then cool the mixture to crystallize the **tin(II) iodide**, which is sparingly soluble in cold water.[\[16\]](#)
 - Collect the crystals by suction filtration, rinse with cold water, and dry.[\[14\]](#)

Carboxylic Acid-Assisted Synthesis (CAAS)

A more recent method involves the use of carboxylic acids to facilitate the synthesis of **tin(II) iodide** from tin nanoparticles and iodine. This method aims to hinder the oxidation of tin(II) and produce more stable perovskite inks for solar cell applications.[\[17\]](#)[\[18\]](#)



[Click to download full resolution via product page](#)

Proposed Mechanism for Carboxylic Acid-Assisted Synthesis of SnI₂.

This approach involves the surface functionalization of tin nanoparticles with carboxylic acid ligands, which then facilitates the reaction with iodine. The carboxylic acid is believed to coordinate with the tin atom, and this complex then interacts with an iodine molecule, promoting the oxidative addition to form **tin(II) iodide** and regenerating the carboxylic acid.[17]
[18]

Conclusion

Anhydrous **tin(II) iodide** is a compound with well-defined physical and chemical properties that make it a valuable material in various fields of research and development. Its synthesis can be achieved through several established methods, each with its own advantages. A thorough understanding of its properties and synthetic routes is crucial for its effective application, particularly in the burgeoning field of lead-free perovskite optoelectronics. Researchers and professionals should always handle this compound with appropriate safety precautions due to its potential health hazards.[19]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tin(II) iodide - Wikipedia [en.wikipedia.org]
- 2. heegermaterials.com [heegermaterials.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 碘化锡(II) -10 mesh, 99.999% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 5. WebElements Periodic Table » Tin » tin diiodide [webelements.com]
- 6. journals.iucr.org [journals.iucr.org]
- 7. TIN(II) IODIDE | 10294-70-9 [chemicalbook.com]
- 8. Tin(II) iodide, 99+% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 9. Tin(II) iodide - Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 10. TIN(II) IODIDE CAS#: 10294-70-9 [m.chemicalbook.com]
- 11. you-iggy.com [you-iggy.com]
- 12. scispace.com [scispace.com]
- 13. Re: Reaction between tin and iodine [madsci.org]
- 14. studylib.net [studylib.net]
- 15. scribd.com [scribd.com]
- 16. Solved Experiment 4. Tin Iodide Synthesis Short Overview. | Chegg.com [chegg.com]
- 17. Carboxylic Acid-Assisted Synthesis of Tin(II) Iodide: Key for Stable Large-Area Lead-Free Perovskite Solar Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 18. pubs.acs.org [pubs.acs.org]
- 19. Itschem.com [itschem.com]
- To cite this document: BenchChem. [Physical and chemical properties of anhydrous tin(II) iodide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b089120#physical-and-chemical-properties-of-anhydrous-tin-ii-iodide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com